

Furametpyr soil degradation aerobic DT50

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Compound Focus: Furametpyr

CAS No.: 123572-88-3

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Summary of Findings on Furametpyr

The search confirms that **Furametpyr** is a chiral fungicide used primarily to control sheath blight in rice [1]. However, the Pesticide Properties Database (PPDB), a reputable source for such data, explicitly notes that the aerobic soil degradation data (DT₅₀) for **Furametpyr** is unavailable [1].

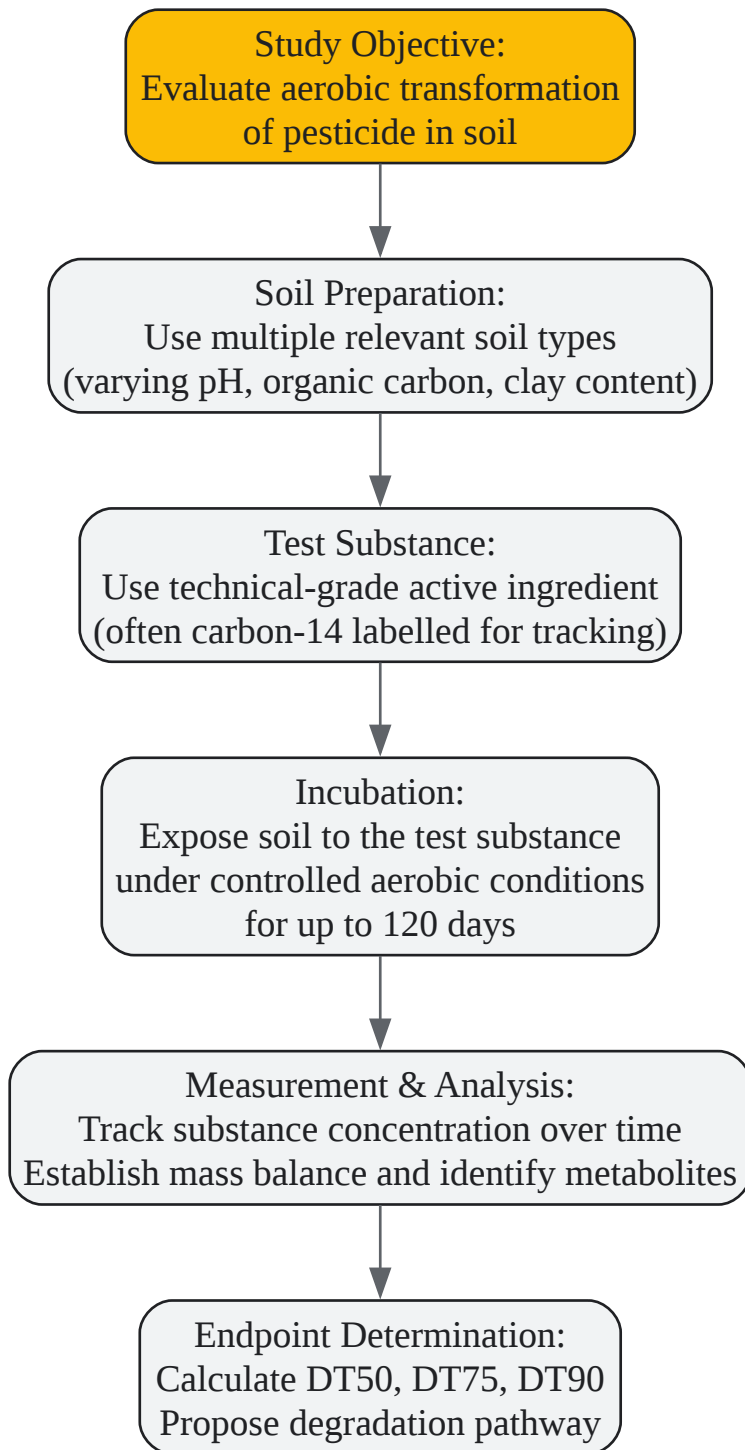
The table below summarizes the key available and unavailable data points for **Furametpyr**:

Parameter	Status/Value	Source / Note
Aerobic Soil DT ₅₀	No Data	Specifically stated as not available [1].
Pesticide Type	Fungicide	[1]
Example Application	Rice	[1]
Water Solubility	255 mg/L (moderate)	At 20°C and pH 7 [1].
Octanol-Water Partition Coefficient (Log P)	2.36	Suggests low leaching potential [1].

Standard Protocol for Determining Soil DT50

While data for **Furametpyr** is missing, international guidelines define how aerobic soil degradation studies should be conducted to obtain a DT50 value. These studies are critical for understanding a pesticide's environmental persistence.

The following diagram outlines the general workflow for these studies as per OECD and US EPA guidelines [2]:



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This standardized process ensures that the data generated is reliable and comparable, highlighting that the absence of data for **Furametpyr** is a significant gap.

How to Proceed for Further Research

The lack of publicly available data suggests you may need to explore alternative avenues:

- **Consult Patent Literature:** The manufacturing process for **Furametpyr** is known [1], and some degradation data might be found in patent documents, although this was not the case in the specific patent retrieved [3].
- **Direct Inquiry:** Reaching out to the pesticide's manufacturer (identified as Sumitomo Chemical Co. [1]) or regulatory agencies directly may be necessary to obtain the required study data.

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References

1. (Ref: S 82658) Furametpyr [sitem.herts.ac.uk]
2. Route and rate of degradation in soil – aerobic and anaerobic soil ... [fao.org]
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